

An In-depth Technical Guide to Tetrabutylammonium Hydrogen Sulfate (CAS 32503-27-8)

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Compound of Interest

Compound Name: *Tetrabutylammonium
hydrogensulfate*

Cat. No.: *B119992*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and key applications of Tetrabutylammonium hydrogen sulfate (TBAHS), a versatile quaternary ammonium salt.

Chemical Identity and Structure

Tetrabutylammonium hydrogen sulfate, with the CAS number 32503-27-8, is a quaternary ammonium salt.^{[1][2]} Its structure consists of a central nitrogen atom bonded to four butyl groups, forming a tetrabutylammonium cation, and a hydrogen sulfate anion.^{[3][4]} This amphipathic nature, with a hydrophilic ionic head and hydrophobic alkyl chains, is key to its utility in various chemical processes.

Chemical Structure:

- Molecular Formula: $C_{16}H_{37}NO_4S$ ^{[2][3][4]}
- IUPAC Name: tetrabutylazanium;hydrogen sulfate^{[3][4]}
- SMILES: CCCC--INVALID-LINK--(CCCC)CCCC.OS(=O)(=O)[O-]^{[3][4]}

- InChI: InChI=1S/C16H36N.H2O4S/c1-5-9-13-17(14-10-6-2,15-11-7-3)16-12-8-4;1-5(2,3)4/h5-16H2,1-4H3;(H2,1,2,3,4)/q+1;/p-1[3][4]

Physicochemical Properties

TBAHS is typically a white to off-white crystalline solid that is hygroscopic.[1][2][4][5] It is soluble in water and polar organic solvents.[5] Key physicochemical properties are summarized in the tables below.

Table 1: General Chemical Properties

Property	Value	References
CAS Number	32503-27-8	[1][2]
Molecular Weight	339.53 g/mol	[3][4]
Appearance	White to off-white crystalline powder	[1][4][5]
Odor	Odorless	[5]
Stability	Stable, but moisture sensitive. Incompatible with strong oxidizing agents.	[1][2]

Table 2: Quantitative Physicochemical Data

Property	Value	References
Melting Point	168 - 174 °C	[1][5]
Boiling Point	No information available	[5]
Solubility in Water	>50%	
pH (50 g/L aq. sol.)	2.1	[5]
Hydrogen Bond Donor Count	1	[3]
Hydrogen Bond Acceptor Count	4	[3]
Rotatable Bond Count	12	[3]
Topological Polar Surface Area	85.8 Å ²	[3]

Table 3: Spectroscopic Data

Spectrum Type	Key Features and References
¹ H NMR	Spectra available from various sources.[6][7]
¹³ C NMR	Spectra available from various sources.[4]
IR	Spectra available from various sources.[4][8]

Experimental Protocols and Applications

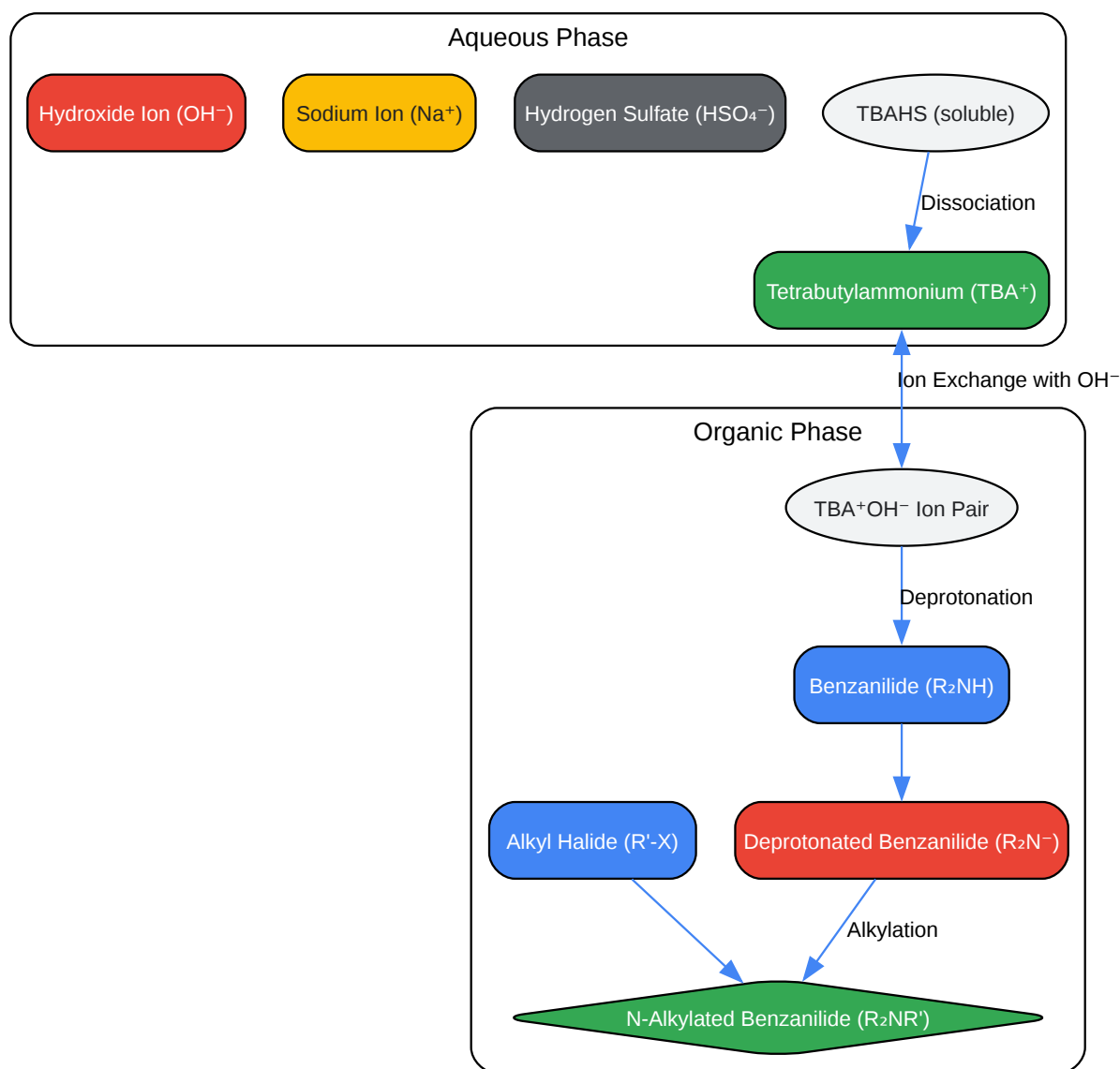
Tetrabutylammonium hydrogen sulfate is a widely used reagent in organic synthesis and analytical chemistry, primarily for its roles as a phase transfer catalyst and an ion-pairing reagent.

As a phase transfer catalyst, TBAHS facilitates reactions between reactants located in different immiscible phases (typically aqueous and organic). The tetrabutylammonium cation forms an ion pair with the reactant in the aqueous phase, transporting it into the organic phase where the reaction can proceed. This technique often leads to faster reaction rates, milder reaction conditions, and improved yields.

Experimental Protocol: N-Alkylation of Benzanilides

The N-alkylation of benzanilides is a common reaction where TBAHS is employed as a phase transfer catalyst.^{[1][2]}

- Reactants:
 - Benzanilide (substrate)
 - Alkylating agent (e.g., alkyl halide)
 - Base (e.g., aqueous sodium hydroxide)
 - Tetrabutylammonium hydrogen sulfate (catalyst)
 - Organic solvent (e.g., toluene, dichloromethane)
- Procedure:
 - Dissolve the benzanilide and the alkylating agent in the organic solvent in a reaction vessel equipped with a stirrer.
 - Add an aqueous solution of the base.
 - Add a catalytic amount of Tetrabutylammonium hydrogen sulfate (typically 1-10 mol%).
 - Stir the biphasic mixture vigorously at room temperature or with gentle heating until the reaction is complete (monitored by TLC or GC/MS).
 - Separate the organic layer, wash with water, and dry over an anhydrous drying agent (e.g., MgSO_4).
 - Remove the solvent under reduced pressure and purify the product by recrystallization or column chromatography.



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Phase Transfer Catalysis Workflow for N-Alkylation.

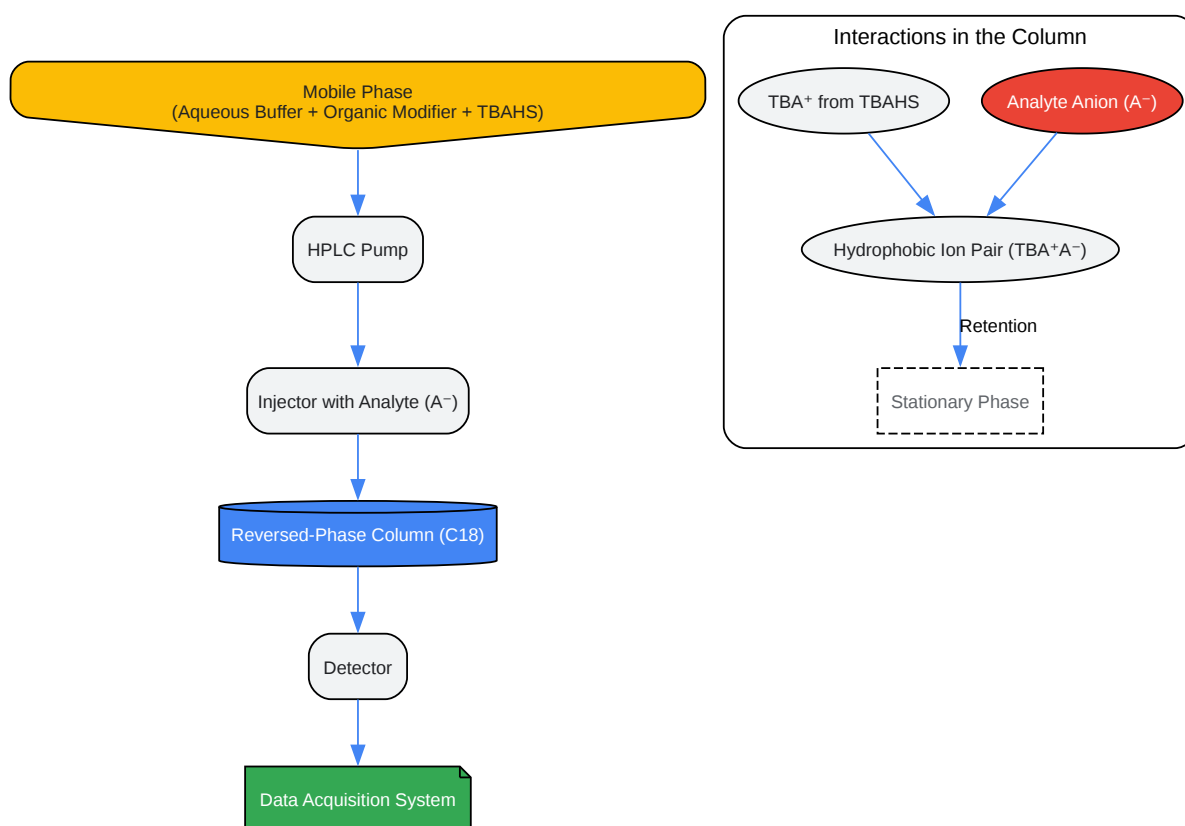
In reversed-phase high-performance liquid chromatography (HPLC), TBAHS is used as an ion-pairing reagent to enhance the retention and separation of ionic analytes.[2][9] The

hydrophobic tetrabutylammonium cation pairs with the anionic analyte, increasing its hydrophobicity and thus its retention on the nonpolar stationary phase.[\[10\]](#)

Experimental Protocol: HPLC Analysis of Acidic Compounds

- Objective: To separate a mixture of acidic analytes using reversed-phase HPLC with TBAHS as an ion-pairing reagent.
- Materials:
 - HPLC system with a C18 column.
 - Mobile phase: A mixture of an aqueous buffer (e.g., phosphate or acetate buffer) and an organic modifier (e.g., acetonitrile or methanol).
 - Tetrabutylammonium hydrogen sulfate.
 - Sample containing acidic analytes.
- Procedure:
 - Mobile Phase Preparation:
 - Prepare the aqueous buffer at the desired pH. The pH should be chosen to ensure the analytes are in their ionic form.[\[11\]](#)
 - Dissolve Tetrabutylammonium hydrogen sulfate in the aqueous buffer to a final concentration typically ranging from 1 to 10 mM.
 - Mix the aqueous phase with the organic modifier in the desired ratio.
 - Filter and degas the mobile phase before use.
 - Chromatographic Conditions:
 - Equilibrate the C18 column with the mobile phase until a stable baseline is achieved.
 - Set the flow rate (e.g., 1.0 mL/min) and column temperature.

- Set the detector wavelength appropriate for the analytes.
- Analysis:
 - Inject the sample solution.
 - Record the chromatogram and determine the retention times and peak areas of the analytes.



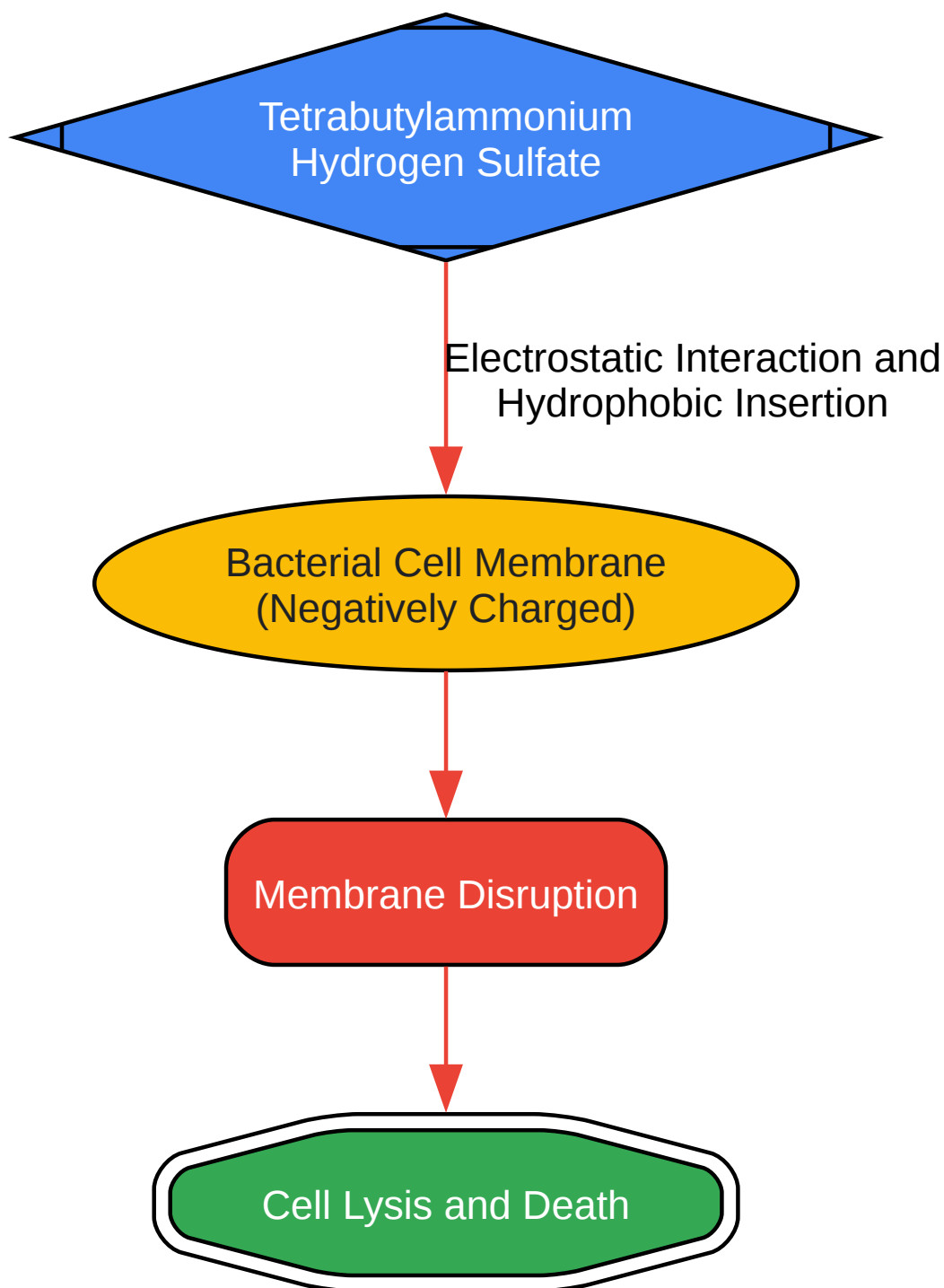
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Workflow for Ion-Pair Chromatography using TBAHS.

Biological Activity and Drug Development Relevance

While the primary applications of Tetrabutylammonium hydrogen sulfate are in synthesis and analysis, it has been noted to exhibit some biological properties.

As a quaternary ammonium compound, TBAHS displays antibacterial properties.[1][2][12] This activity is attributed to the positively charged nitrogen atom and the long alkyl chains, which can disrupt the cell membranes of bacteria.



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Proposed Mechanism of Antibacterial Action of TBAHS.

In the context of drug development, TBAHS is primarily an enabling tool rather than a therapeutic agent itself. Its utility lies in:

- **Synthesis of Active Pharmaceutical Ingredients (APIs):** As a phase transfer catalyst, it facilitates the synthesis of complex organic molecules that are often the basis of new drugs.
- **Pharmaceutical Analysis:** As an ion-pairing reagent in HPLC, it is crucial for the quality control and analysis of pharmaceutical compounds and their metabolites.[\[2\]](#)[\[9\]](#)

There is limited evidence to suggest that Tetrabutylammonium hydrogen sulfate directly interacts with specific signaling pathways in a manner relevant to drug action. Its biological effects are more general and related to its surfactant properties. The search for direct modulation of signaling pathways by this compound did not yield specific results, with the literature focusing more on the signaling roles of hydrogen sulfide, a distinct chemical entity.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Safety and Handling

Tetrabutylammonium hydrogen sulfate is classified as harmful if swallowed and causes skin and eye irritation.[\[5\]](#) It is important to handle this chemical with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood. It is hygroscopic and should be stored in a tightly closed container in a dry, cool place.[\[1\]](#)

Conclusion

Tetrabutylammonium hydrogen sulfate (CAS 32503-27-8) is a valuable and versatile reagent for researchers, scientists, and drug development professionals. Its well-defined chemical and physical properties, coupled with its efficacy as a phase transfer catalyst and an ion-pairing reagent, make it an indispensable tool in both the synthesis and analysis of chemical compounds. While it exhibits some inherent antibacterial activity, its primary significance in the pharmaceutical industry is as a critical component in the manufacturing and quality control processes of therapeutic agents.

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